

Safeguarding Your Research: A Comprehensive Guide to Handling Vinyl Chloroacetate

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Compound of Interest

Compound Name: *Vinyl chloroacetate*

Cat. No.: B1346916

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For researchers, scientists, and drug development professionals, the safe handling of chemicals is paramount. This guide provides essential, immediate safety and logistical information for working with **vinyl chloroacetate**, a flammable and hazardous chemical. Adherence to these procedures is critical to ensure personal safety and environmental protection.

Chemical Safety Profile: Vinyl Chloroacetate

Vinyl chloroacetate is a colorless to light yellow liquid that is insoluble in water.^[1] It is classified as a flammable liquid and vapor, and poses several health hazards.^{[2][3]} This substance is harmful if swallowed, causes skin irritation and serious eye damage, and may lead to an allergic skin reaction or respiratory irritation.^{[2][3]} Furthermore, it is suspected of causing genetic defects and cancer and is very toxic to aquatic life with long-lasting effects.^[2]

Property	Value	Source
Molecular Formula	<chem>ClCH2CO2CH=CH2</chem>	[3]
Molecular Weight	120.54 g/mol	[3]
Appearance	Colorless to light yellow liquid	[1]
Flash Point	51 °C / 123.8 °F	[3]
Specific Gravity	1.19 g/cm ³	[3]

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to PPE is necessary to mitigate the risks associated with **vinyl chloroacetate**. The following table outlines the minimum required PPE for handling this chemical.

Body Part	Required PPE	Standard/Specification
Hands	Chemical-resistant gloves (e.g., Neoprene)	Inspect gloves for integrity before each use.
Eyes/Face	Chemical safety goggles or a face shield	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. ^[3]
Respiratory	NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter (e.g., type ABEK)	Required if exposure limits are exceeded or if irritation is experienced. ^[3]
Body	Long-sleeved clothing or a chemical-resistant suit	Should be worn to prevent skin exposure. ^{[4][5][6]}

Operational Plan for Safe Handling

A systematic approach to handling **vinyl chloroacetate** is crucial for minimizing exposure and preventing accidents.

1. Pre-Handling Preparations:

- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.^[3]
- Verify that the work area is well-ventilated.
- Keep away from heat, sparks, open flames, and other ignition sources.^{[2][3]}
- Use non-sparking tools and explosion-proof equipment.^{[2][3]}

- Ground and bond containers and receiving equipment to prevent static discharge.[2][3]

2. Donning PPE:

- Inspect all PPE for damage before use.
- Don PPE in the following order: chemical-resistant suit/clothing, respirator, safety goggles/face shield, and then gloves.

3. Handling the Chemical:

- Handle the substance in a well-ventilated area, preferably within a chemical fume hood.
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[2][3]
- Prevent contact with skin, eyes, and clothing.[2][3]
- Do not eat, drink, or smoke when using this product.[2][3]

4. Post-Handling Procedures:

- Wash hands and any exposed skin thoroughly after handling.[2][3]
- Doff PPE in a designated area, taking care to avoid contaminating skin or clothing. Remove gloves first, followed by the face shield/goggles, suit/clothing, and finally the respirator.
- Contaminated work clothing should not be allowed out of the workplace and must be decontaminated or disposed of as hazardous waste.[2][3]

Emergency Response and First Aid

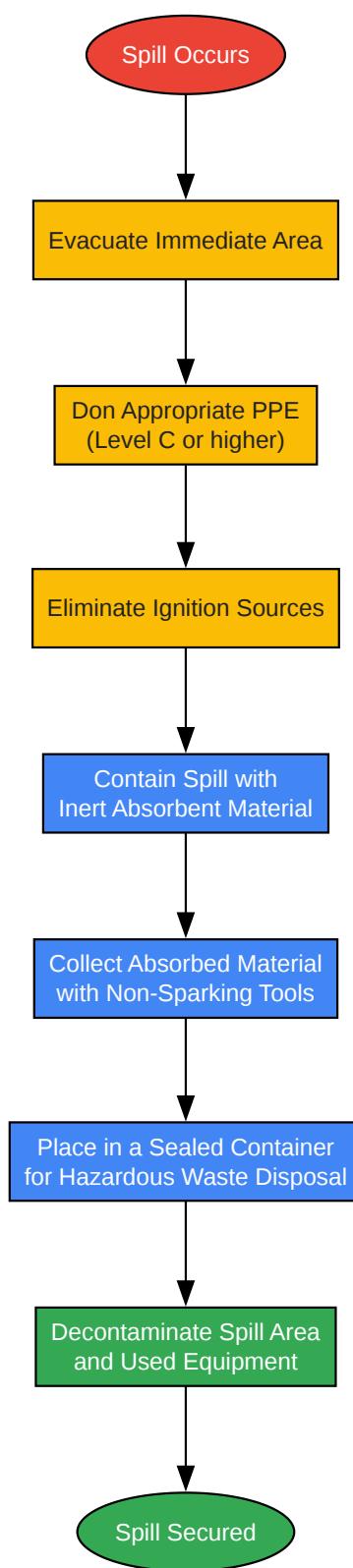
Immediate and appropriate action is critical in the event of an exposure or spill.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air and keep them comfortable for breathing. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[2][4][7]
Skin Contact	Immediately take off all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes. If skin irritation or a rash occurs, seek medical advice.[2][3][4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a poison center or doctor.[3][4]
Ingestion	Rinse the mouth with water. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[3][4]

Spill and Disposal Plan

Proper containment and disposal are essential to prevent environmental contamination and further exposure.

Spill Response Workflow



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Caption: Workflow for responding to a **vinyl chloroacetate** spill.

Disposal of Contaminated Materials

- All waste, including used PPE, contaminated absorbent materials, and empty containers, must be treated as hazardous waste.
- Dispose of contents and containers in accordance with local, regional, and national regulations at an approved waste disposal plant.[2][3]
- Do not allow the product to enter drains, surface water, or the sanitary sewer system.[2][4]
Empty containers retain product residue and can be dangerous.[4]

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